

Ono-DI-004 Proper Disposal Procedures[1]

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Compound of Interest

Compound Name: Ono-DI-004

CAS No.: 87-71-8

Cat. No.: B1238736

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Core Directive & Executive Summary

Ono-DI-004 (CAS: 250605-97-1) is a potent, selective EP1 prostanoid receptor agonist.[1] Due to its specific biological activity and pharmacological potency, it cannot be treated as general chemical waste.

The Critical Rule: **Ono-DI-004** must never be disposed of via sanitary sewer systems (sink disposal) or general municipal trash.[1] The only validated disposal method is high-temperature incineration through a licensed hazardous waste contractor.[1]

This guide provides the authoritative workflow for the segregation, packaging, and destruction of **Ono-DI-004**, ensuring compliance with standard laboratory safety protocols for bioactive organic compounds.

Physicochemical Profile & Waste Classification

To properly segregate waste, you must understand the material's properties. **Ono-DI-004** is a lipophilic organic compound.[1]

Property	Data	Disposal Implication
Chemical Name	Ono-DI-004	Label as "Bioactive Organic Solid/Solution"
CAS Number	250605-97-1	Required for Waste Manifest
Molecular Formula	C ₂₄ H ₃₈ O ₆	Combustible; suitable for incineration
Solubility	Soluble in DMSO, Ethanol; Poor in Water	Do not use water for initial spill cleanup or rinsing.[1] Use Ethanol/DMSO.
Hazard Class	Irritant / Potent Bioactive	Handle as High Potency API (HPAPI)

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound & Contaminated Debris)

Applicability: Expired powder, weighing boats, contaminated gloves, and absorbent pads.[1]

- Segregation: Isolate **Ono-DI-004** waste from oxidizers and acids.[1]
- Primary Containment: Place solid waste into a clear polyethylene bag (minimum 4 mil thickness) or a dedicated wide-mouth HDPE jar.[1]
- Double Bagging: If using bags, seal the primary bag with tape (gooseneck seal) and place it inside a second bag.
- Labeling: Affix a hazardous waste label.
 - Constituents: "**Ono-DI-004** (EP1 Agonist) - Solid Debris"[1]
 - Hazard Checkbox: Toxic, Irritant.
- Storage: Store in a satellite accumulation area (SAA) until pickup.

Protocol B: Liquid Waste (Stock Solutions & Mother Liquors)

Applicability: DMSO or Ethanol stock solutions, reaction mixtures.[1]

- Solvent Compatibility: Ensure the waste solvent (e.g., DMSO) is compatible with the waste container (HDPE or Amber Glass).
- Collection: Pour liquid waste into a narrow-mouth solvent waste container.
 - Crucial: Do not fill >90% capacity to allow for thermal expansion.
- Segregation: Keep separate from halogenated waste if the solvent is non-halogenated (e.g., Ethanol). If dissolved in DCM/Chloroform, segregate into "Halogenated Waste".
- Labeling:
 - Constituents: "**Ono-DI-004** (<1%) in [Solvent Name]"
 - Hazard Checkbox: Flammable (if ethanol), Toxic.

Protocol C: Empty Container Management (The "Triple Rinse" Rule)

Applicability: Vials that contained **Ono-DI-004**.[\[1\]](#)

To classify a container as "RCRA Empty" (and thus non-hazardous trash), you must remove the acute hazard.

- Rinse 1: Add Ethanol or DMSO (approx. 10% of container volume) to the vial. Cap and vortex/shake vigorously for 30 seconds.
 - Action: Pour rinsate into the Liquid Waste container (Protocol B).[\[1\]](#)
- Rinse 2: Repeat with fresh solvent. Decant into Liquid Waste.
- Rinse 3: Repeat with fresh solvent. Decant into Liquid Waste.
- Final Step: Deface the label on the vial. Allow the solvent to evaporate in a fume hood.
- Disposal: The dry, defaced, triple-rinsed vial can now be discarded in the Glass/Sharps bin (or according to local "P-listed" waste rules if your institution is strictly regulated—consult your EHS officer). When in doubt, dispose of the vial as solid hazardous waste (Protocol A).

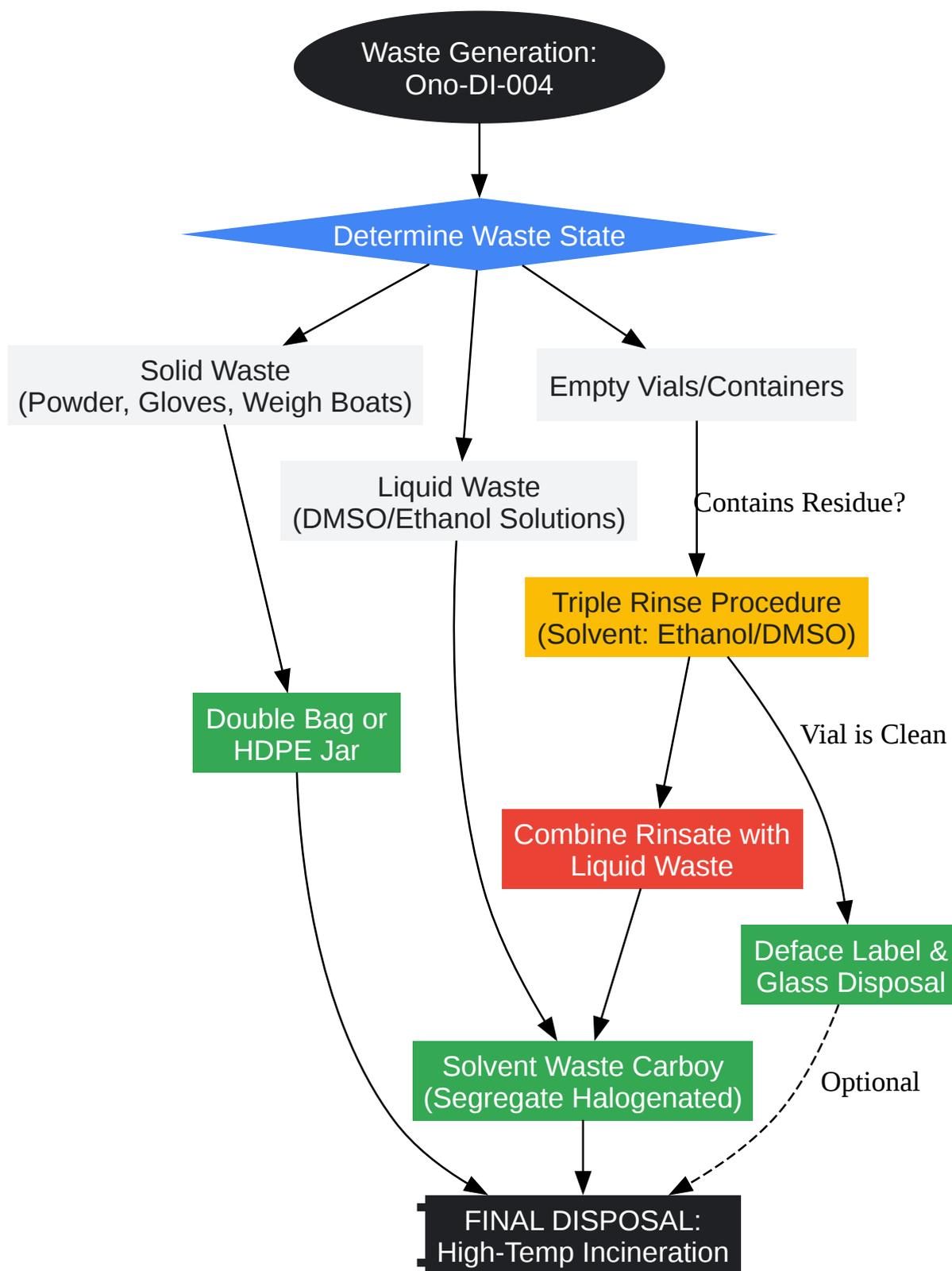
Scientific Rationale: Why Incineration?

We do not use chemical deactivation (e.g., bleach) for **Ono-DI-004** because:

- **Complex Structure:** The molecule contains a cyclohexane carboxylic acid moiety and a hydroxy-oxocyclopentyl group.^[1] Oxidative degradation (bleach) may not fully destroy the pharmacophore, potentially leaving bioactive degradation products.
- **Environmental Persistence:** Prostanoid analogs can be stable in aqueous environments.
- **Certainty:** High-temperature incineration (>1000°C) guarantees the mineralization of the compound into CO₂ and H₂O, eliminating all biological risk.^[1]

Operational Workflow Diagram

The following logic gate ensures the correct routing of **Ono-DI-004** waste streams.



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Caption: Decision tree for the segregation and disposal of **Ono-DI-004**, ensuring all bioactive residues are routed to incineration.

Emergency Procedures (Spill Response)

In the event of a spill outside a containment device (fume hood):

- Evacuate & PPE: Clear the immediate area. Don double nitrile gloves, safety goggles, and a lab coat. If the spill is powder and airborne, use N95 or P100 respiratory protection.
- Containment:
 - Liquid Spill: Cover with an absorbent pad or vermiculite.
 - Powder Spill: Cover with a damp paper towel (dampened with Ethanol) to prevent dust generation.^[1] Do not dry sweep.
- Cleanup: Wipe the area from the perimeter inward.
- Disposal: Place all cleanup materials into a hazardous waste bag (Protocol A).
- Decontamination: Wash the surface with a soap/water solution after the initial solvent wipe.

References

- PubChem. (n.d.).^[1] **Ono-DI-004** Compound Summary. National Library of Medicine. Retrieved October 26, 2023, from [\[Link\]](#)^[1]
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.).^[1] Resource Conservation and Recovery Act (RCRA) Overview - Container Rinsing. Retrieved from [\[Link\]](#)^[1]

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Sources

- [1. Ono-DI-004 | C24H38O6 | CID 5311227 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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